Technical Whitepaper: Ethyl 6-Chloro-1-Benzothiophene-2-Carboxylate

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*ETHYL 6-CHLORO-1-BENZOTHIOPHENE-2-CARBOXYLATE*
CAS No.:	*105191-53-5*
Cat. No.:	*B3021257*

Get Quote

Synthesis, Reactivity, and Pharmaceutical Applications[1][2]

Executive Summary

Ethyl 6-chloro-1-benzothiophene-2-carboxylate (CAS: 105191-53-5) serves as a critical pharmacophore scaffold in modern drug discovery.[1][2] Distinguished by its halogenated bicyclic core, this compound acts as a versatile intermediate for developing acylhydrazone-based antimicrobials (specifically targeting MRSA) and VEGFR/CDK inhibitors in oncology.[2] Its 6-chloro substitution provides a metabolic handle and electronic modulation distinct from its 5-chloro isomer, influencing lipophilicity and binding affinity in protein pockets.[1][2]

Chemical Profile & Physicochemical Properties[1][2][3][4][5][6][7]

© 2026 BenchChem. All rights reserved.

Property	Specification
IUPAC Name	Ethyl 6-chlorobenzo[b]thiophene-2-carboxylate
CAS Number	105191-53-5
Molecular Formula	$C_{11}H_9ClO_2S$
Molecular Weight	240.71 g/mol
Appearance	Yellow crystalline solid / White powder
Solubility	Soluble in DMSO, CH_2Cl_2, $CHCl_3$; Insoluble in water
Key Functional Groups	Ethyl ester (C-2), Chloro (C-6), Thiophene S (C-1)
Melting Point	111–113 °C (Recrystallized from ethanol)

Synthetic Architecture

The most robust and scalable synthesis of **Ethyl 6-chloro-1-benzothiophene-2-carboxylate** avoids the harsh conditions of oxidative cyclization (cinnamic acid route) in favor of a Nucleophilic Aromatic Substitution / Knoevenagel Condensation cascade.[1][2]

3.1. Primary Protocol: The Fluorobenzaldehyde Annulation

This method utilizes 4-chloro-2-fluorobenzaldehyde as the electrophilic core.[1][2] The presence of the fluorine atom ortho to the aldehyde is critical, as it serves as a superior leaving group for the initial S_NAr step compared to chlorine.

Reagents:

- Substrate: 4-Chloro-2-fluorobenzaldehyde (1.0 eq)[1][2]
- Nucleophile: Ethyl thioglycolate (1.1 – 1.2 eq)[2][3]
- Base: Triethylamine (Et_3N) or K_2CO_3 (2.0 – 3.0 eq)[2]
- Solvent: Anhydrous DMSO or DMF[2]

© 2026 BenchChem. All rights reserved.

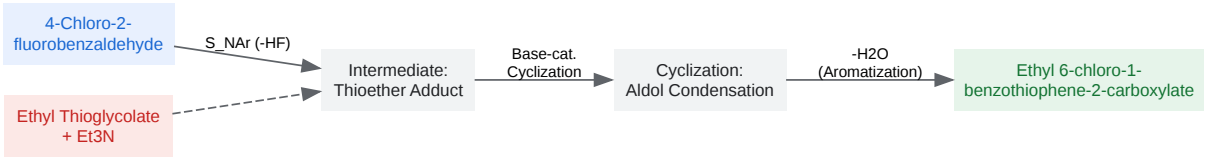
Step-by-Step Methodology:

- Preparation: Charge a reaction vessel with 4-chloro-2-fluorobenzaldehyde (e.g., 15 mmol) and anhydrous DMSO (20 mL) under a nitrogen atmosphere.
- Addition: Add triethylamine (45 mmol) followed by the dropwise addition of ethyl thioglycolate (16.5 mmol).
- Cyclization: Heat the mixture to 80 °C and stir for 2–4 hours. The reaction color typically deepens as the aromatic system forms.[2]
- Work-up: Cool the reaction to room temperature. Pour the mixture into ice-cold water (800 mL) with vigorous stirring. The product will precipitate as a solid.[2]
- Purification: Filter the precipitate, wash extensively with water to remove residual DMSO/base, and dry under vacuum. Recrystallize from ethanol or methanol to yield yellow crystals (Yield: >90%).[2]

3.2. Mechanistic Pathway

The reaction proceeds via a defined cascade:

- Thiolate Formation: Base deprotonates ethyl thioglycolate.[2]
- S_NAr: The thiolate attacks the C-2 position of the benzene ring, displacing the fluoride ion.[2]
- Intramolecular Condensation: The active methylene of the tethered ester attacks the aldehyde carbonyl (Aldol-type).[1][2]
- Aromatization: Dehydration occurs to establish the aromatic thiophene ring.[2]



© 2026 BenchChem. All rights reserved.

Click to download full resolution via product page

Figure 1: Synthetic cascade for the formation of the benzothiophene core via S_NAr and condensation.

Structural Characterization (NMR Analysis)

Verification of the 6-chloro isomer (vs. 5-chloro) is crucial.[1][2] The proton signals on the benzene ring provide a distinct splitting pattern.[2]

^{1}H NMR (300 MHz, DMSO-d_6):

Chemical Shift (δ)	Multiplicity	Integration	Assignment	Structural Insight
8.25	Doublet (J = 2.0 Hz)	1H	H-7	Meta-coupling indicates H-7 is isolated between S and Cl.[1][2]
8.21	Singlet	1H	H-3	Characteristic thiophene proton; confirms cyclization.[1][2]
8.04	Doublet (J = 8.6 Hz)	1H	H-4	Ortho-coupling to H-5; confirms 4-position is unsubstituted.
7.52	dd (J = 8.6, 2.0 Hz)	1H	H-5	Coupled to H-4 (ortho) and H-7 (meta).
4.35	Quartet (J = 7.1 Hz)	2H	-CH_2-	Ethyl ester methylene.[1][2]
1.33	Triplet (J = 7.1 Hz)	3H	-CH_3	Ethyl ester methyl.[1][2]

© 2026 BenchChem. All rights reserved.

Pharmaceutical Applications & Reactivity[9][10]

5.1. Case Study: Anti-MRSA Acylhydrazones

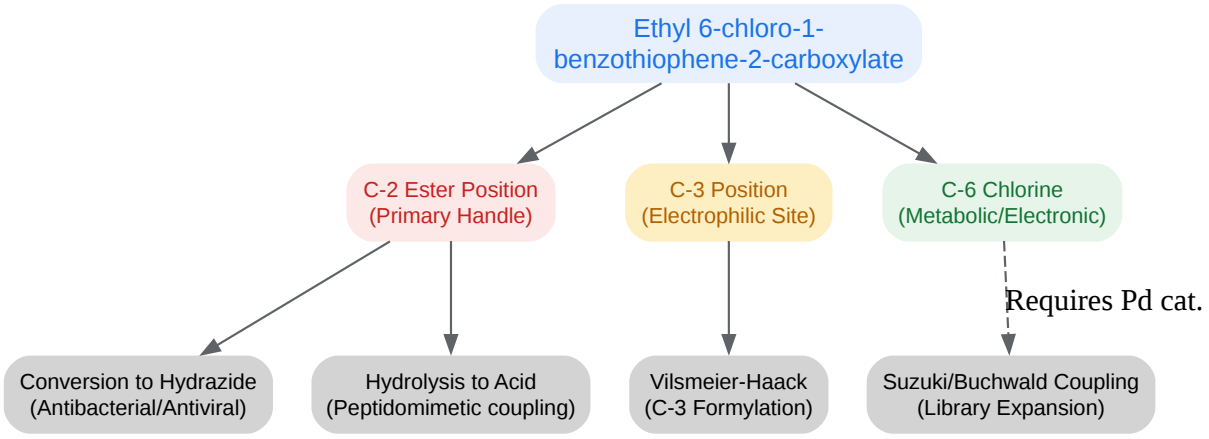
The ethyl ester at the C-2 position is a "mask" for the reactive acyl hydrazide, a pharmacophore with potent antimicrobial properties.[2]

Workflow:

- Hydrazinolysis: The ethyl ester is treated with hydrazine hydrate (N_2H_4[2]·H_2O) in refluxing ethanol to generate 6-chlorobenzo[b]thiophene-2-carbohydrazide.[1][2]
- Schiff Base Formation: The hydrazide is condensed with various heteroaromatic aldehydes (e.g., pyridine-2-carboxaldehyde).[1][2]
- Bioactivity: The resulting acylhydrazones have demonstrated MIC values as low as 4 µg/mL against multidrug-resistant Staphylococcus aureus (MRSA), outperforming standard antibiotics in specific assays.[2]

5.2. Functionalization Logic (SAR Map)

The molecule offers three distinct vectors for medicinal chemistry optimization:



Click to download full resolution via product page

Figure 2: Structure-Activity Relationship (SAR) map highlighting modifiable vectors.[1][2]

© 2026 BenchChem. All rights reserved.

Safety & Handling

- Hazards: Classified as an Irritant (Skin/Eye/Respiratory).[2]
- Storage: Store in a cool, dry place. The ester is stable at room temperature but should be protected from strong oxidizing agents.[2]
- Disposal: Incineration in a chemical combustor equipped with an afterburner and scrubber (due to Sulfur and Chlorine content).[2]

References

- Synthesis & Antibacterial Evaluation
  - Title: Synthesis and Biological Evaluation of Benzo[b]thiophene Acylhydrazones as Antimicrobial Agents against Multidrug-Resistant Staphylococcus aureus.[1][2]
  - Source:Pharmaceuticals (Basel), 2022.[2]
  - URL:[Link]
- General Benzothiophene Synthesis
  - Title: Synthesis of Benzo[b]thiophenes Using Alkynes as Precursors under Metal-Free Conditions.[1][2]
  - Source:Chimica Oggi, 2020.[2]
  - URL:[Link][2]
- Anticancer Applications
  - Title: Biologically active compounds based on benzo[b]thiophene and cycloalkyl[b]thiophene.[2][4]
  - Source:European Journal of Medicinal Chemistry, 2020.[2]
  - URL:[Link][2]

© 2026 BenchChem. All rights reserved.

- Chemical Safety Data
  - Title: **Ethyl 6-chloro-1-benzothiophene-2-carboxylate** SDS.[1][2][5]
  - Source: Echemi Chemical Database.[2]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. Benzothiophene [chemenu.com]
- 2. Benzo(b)thiophene-2-carboxylic acid | C9H6O2S | CID 95864 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Synthesis and Biological Evaluation of Benzo[b]thiophene Acylhydrazones as Antimicrobial Agents against Multidrug-Resistant Staphylococcus aureus - PMC [pmc.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. echemi.com [echemi.com]
- To cite this document: BenchChem. [Technical Whitepaper: Ethyl 6-Chloro-1-Benzothiophene-2-Carboxylate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3021257/docs#technical-whitepaper-ethyl-6-chloro-1-benzothiophene-2-carboxylate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.